

# Chemical Data and Properties of Butopyronoxyl

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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The following tables consolidate the available quantitative and qualitative data for **Butopyronoxyl**, an insect repellent effective against ticks, flies, gnats, and mosquitoes [1].

**Table 1: Identity and Regulatory Status of Butopyronoxyl**

Property	Description
IUPAC Name	butyl 3,4-dihydro-2,2-dimethyl-4-oxo-2H-pyran-6-carboxylate [1]
CAS RN	532-34-3 [1] [2]
Chemical Formula	C <sub>12</sub> H <sub>18</sub> O <sub>4</sub> [1] [2]
Molecular Mass	226.27 [1] [2]
Purity	>95.0% (HPLC) [2]
Example Applications	Human skin; Fabric & clothing [1]
EC 1107/2009 Status	Not approved [1]
Physical State (20°C)	Liquid [1] [2]

Property	Description
Appearance	Pale orange-red or light orange to yellow to green clear liquid with aromatic odour [1] [2]

Table 2: Physical-Chemical Properties and Environmental Fate

Property	Value	Notes
Solubility in Water (20°C)	275 mg L <sup>-1</sup> [1]	Moderate
Boiling Point	113 °C (at unknown pressure) [2]	-
Flash Point	157 °C [1] [2]	-
Density (20°C)	1.054 - 1.06 g mL <sup>-1</sup> [1] [2]	-
Octanol-Water Partition Coefficient (Log P)	2.42 [1]	Low
Bio-concentration Factor (BCF)	Low risk [1]	Based on Log P < 3
GHS Classification	Not available [2]	-

Table 3: Toxicological Data (Ecotoxicology)

Test Organism	Endpoint	Value
Mammals (Rat)	Acute Oral LD <sub>50</sub>	> 1000 mg kg <sup>-1</sup> [1]

## Information Gaps and Limitations

The search results reveal significant data gaps that prevent the creation of detailed application protocols:

- **No Experimental Protocols:** The results contain no information on specific methodologies for formulating, testing efficacy, or applying **Butopyronoxyl** on skin or fabric.
- **No Signaling Pathways:** The mode of action is described generally as a "repellent action disrupting the insects ability to find a host" [1], but no specific biochemical signaling pathways are detailed.
- **Limited Safety and Ecotoxicology Data:** While the acute oral toxicity for rats is provided, comprehensive data on dermal toxicity, environmental degradation (DT<sub>50</sub>), and effects on aquatic life or bees are missing [1].

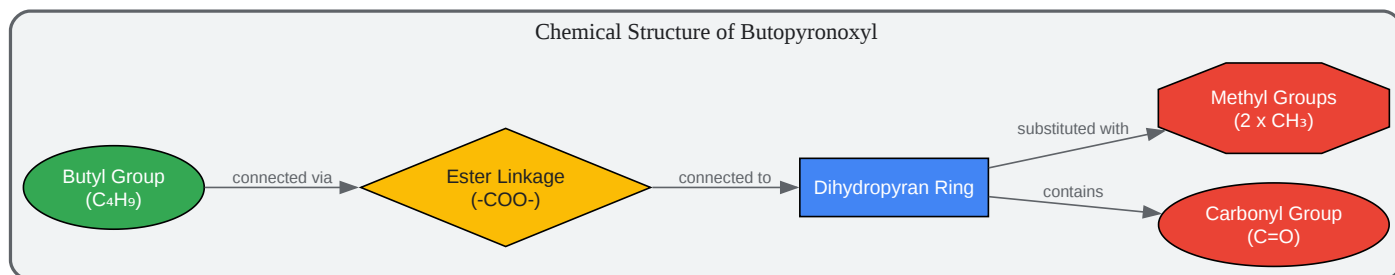
## How to Proceed with Research

Given the identified data gaps, here are suggestions for how you might find the detailed protocols and mechanistic information needed:

- **Consult Specialized Databases:** Access deeper scientific literature through databases like PubMed, SciFinder, or Reaxys. The PubChem Substance ID for **Butopyronoxyl** is 87567207, which can be a useful entry point [2].
- **Review Historical Formulations:** **Butopyronoxyl** was originally known under the synonym "Indalone" and was part of early insect repellent formulations. Researching this historical context may yield application data in older scientific papers or patent documents.
- **Conduct Primary Research:** In the absence of published protocols, you may need to develop and validate your own application methodologies based on standard practices for topical repellents.

## Chemical Structure Diagram

Since signaling pathway information is unavailable, the diagram below illustrates the chemical structure of **Butopyronoxyl**, which is foundational to understanding its properties.



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## References

1. Butopyronoxyl [sitem.herts.ac.uk]
2. 532-34-3 | TCI AMERICA Butopyronoxyl [tcichemicals.com]

To cite this document: Smolecule. [Chemical Data and Properties of Butopyronoxyl]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b573625#butopyronoxyl-application-protocols>]

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